

An In-depth Technical Guide to the Chemical Structure and Properties of Cycleanine

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Compound of Interest

Compound Name: Cycleanine

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Abstract

Cycleanine is a bisbenzylisoquinoline alkaloid predominantly isolated from plants of the Menispermaceae family, such as *Stephania japonica* and *Triclisia subcordata*.^{[1][2]} This document provides a comprehensive overview of the chemical structure, physicochemical properties, and significant biological activities of **cycleanine**. It has garnered considerable interest in the scientific community for its diverse pharmacological effects, including potent anti-cancer, antiplasmodial, and anti-inflammatory properties.^{[3][4]} The primary mechanism of its anti-cancer activity involves the induction of apoptosis.^{[1][5]} This guide consolidates key quantitative data into structured tables, presents detailed experimental protocols for its study, and visualizes relevant biological pathways and workflows to facilitate further research and development.

Chemical Structure and Identifiers

Cycleanine possesses a complex macrocyclic structure. Its chemical identity is defined by the following identifiers:

Identifier	Value	Source(s)
IUPAC Name	(11R,26R)-4,5,19,20-tetramethoxy-10,25-dimethyl-2,17-dioxa-10,25-diazaheptacyclo[26.2.2.2 ^{13,16} .1 ^{3,7} .1 ^{18,22} .0 ^{11,36} .0 ^{26,33}]hexatriaconta-1(31),3(36),4,6,13,15,18(33),19,21,28(32),29,34-dodecaene	[6]
CAS Number	518-94-5	[7][8]
Molecular Formula	C ₃₈ H ₄₂ N ₂ O ₆	[3][8]
SMILES	<chem>CN1CCC2=CC(=C(C3=C2[C@H]1CC4=CC=C(C=C4)OC5=C6--INVALID-LINK--N(CCC6=CC(=C5OC)OC)C)OC</chem>	[6]
InChI	InChI=1S/C38H42N2O6/c1-39-17-15-25-21-31(41-3)35(43-5)37-33(25)29(39)19-23-7-11-28(12-8-23)46-38-34-26(22-32(42-4)36(38)44-6)16-18-40(2)30(34)20-24-9-13-27(45-37)14-10-24/h7-14,21-22,29-30H,15-20H2,1-6H3/t29-,30-/m1/s1	[6]

Physicochemical Properties

The physical and chemical properties of **cycleanine** are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	622.75 g/mol	[3][8]
Appearance	White crystalline powder	[2]
Melting Point	272-273 °C	[9]
Boiling Point (Predicted)	691.6 ± 55.0 °C	[9]
Density (Predicted)	1.172 ± 0.06 g/cm ³	[9]
Solubility	Soluble in DMSO, Dichloromethane, Acetone, Chloroform, Ethyl Acetate	[2][3][10]
Storage	Desiccate at -20°C	[2]

Biological Activities and Mechanism of Action

Cycleanine exhibits a range of biological activities, making it a molecule of significant therapeutic interest.

Anti-Cancer Activity

Cycleanine has demonstrated potent cytotoxic effects against various cancer cell lines, particularly ovarian cancer.[2] Its primary mechanism of action is the induction of apoptosis.[1][5] Studies have shown that **cycleanine** treatment leads to the activation of effector caspases, specifically caspases 3 and 7.[1] This activation subsequently results in the cleavage of poly(ADP-ribose) polymerase (PARP), a key protein involved in DNA repair.[1][5] The cleavage of PARP is a hallmark of apoptosis. Furthermore, flow cytometry analysis has revealed that **cycleanine** causes an increase in the subG1 cell population, which is indicative of apoptotic cells.[11] Computational studies also suggest that **cycleanine** may act as a potential inhibitor of the PARP1 enzyme.[1][5]

Antiplasmodial Activity

Cycleanine has shown significant activity against the malaria parasite, *Plasmodium falciparum*. [2][4] It has demonstrated efficacy against both chloroquine-sensitive and chloroquine-resistant strains of the parasite.[4] In vivo studies in murine models infected with *Plasmodium berghei*

have shown that oral administration of **cycleanine** can suppress parasitemia and increase survival time.[12][13]

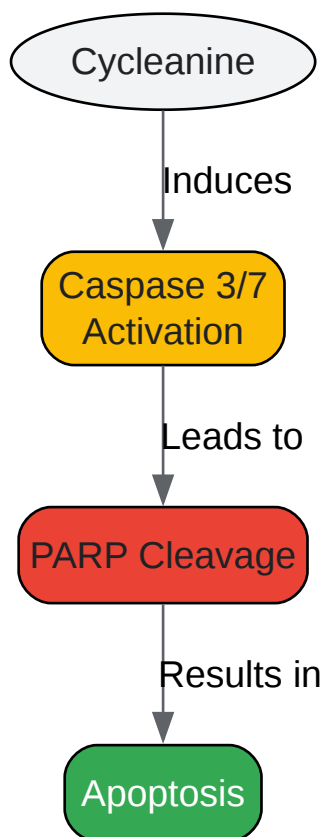
Anti-inflammatory and Other Activities

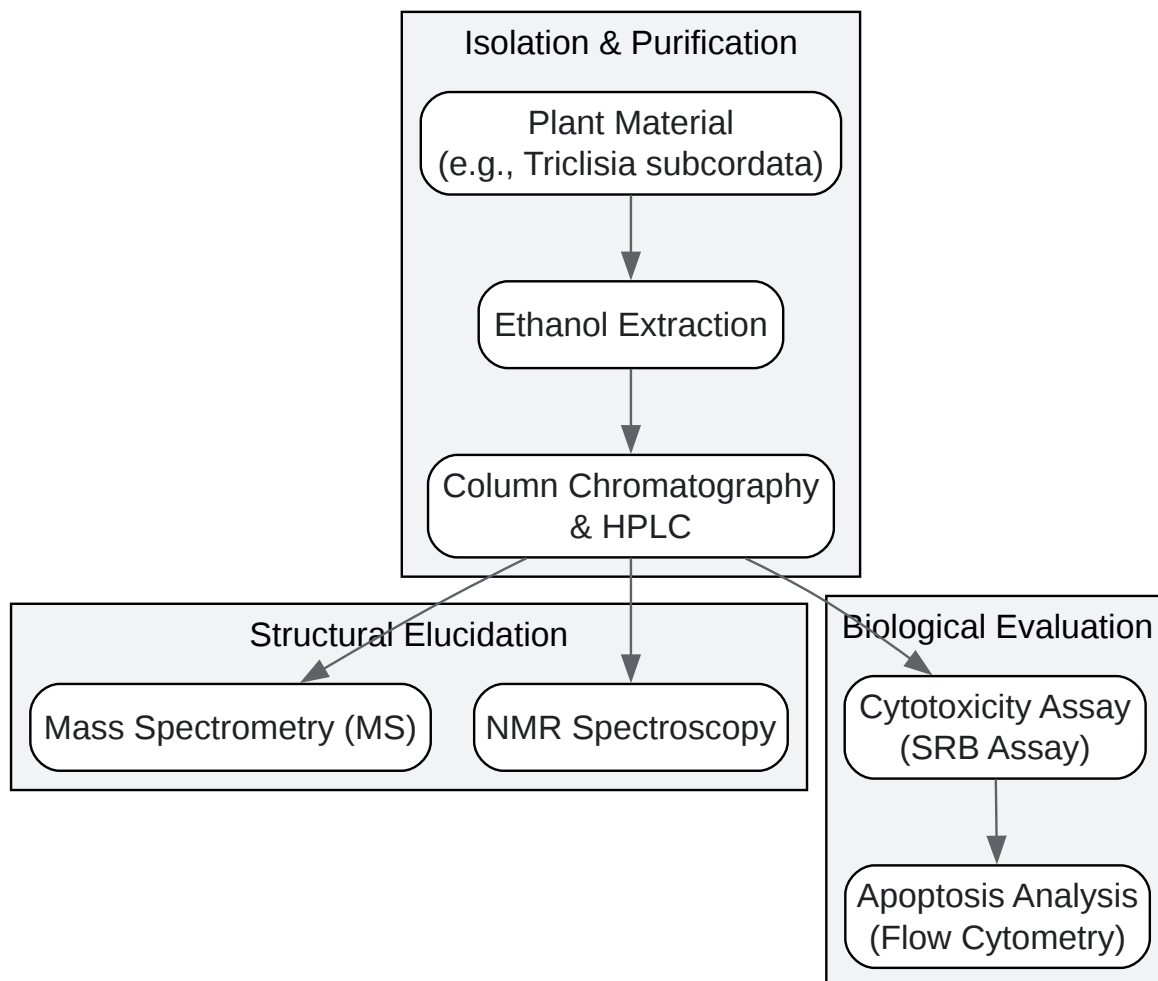
Cycleanine also possesses anti-inflammatory properties. It has been shown to suppress the production of nitric oxide (NO) in lipopolysaccharide-stimulated macrophages.[2] Additionally, **cycleanine** has been reported to have antibacterial, antifungal, and cytotoxic activities.[3][14] It also functions as a vascular selective calcium antagonist and has been noted for its analgesic and muscle relaxant effects.[2]

Signaling Pathways and Experimental Workflows

Cycleanine-Induced Apoptosis Signaling Pathway

The following diagram illustrates the key steps in the apoptotic pathway induced by **cycleanine** in cancer cells.





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